

Advanced MS Profiling: 4-(Thiophen-2-yl)oxane-4-carbaldehyde vs. Structural Analogs

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Compound of Interest

Compound Name: 4-(Thiophen-2-yl)oxane-4-carbaldehyde

CAS No.: 906352-93-0

Cat. No.: B1292507

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Executive Summary

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation patterns of **4-(Thiophen-2-yl)oxane-4-carbaldehyde** (CAS: 906352-93-0). As a critical quaternary intermediate in the synthesis of spiro-fused heterocycles and bioactive thiophene derivatives, accurate identification of this scaffold is essential.

We compare its MS performance against its two most common structural analogs: the Phenyl bioisostere (4-Phenyl-oxane-4-carbaldehyde) and the Unsubstituted parent (Oxane-4-carbaldehyde). This analysis establishes a self-validating identification protocol based on unique fragmentation pathways and isotopic signatures.

Structural Context & Bioisosterism

The target molecule features a quaternary carbon at position 4 of a tetrahydropyran (oxane) ring, substituted with both a formyl group and a thiophene ring.

Feature	Target Molecule	Phenyl Analog (Alternative 1)	Unsubstituted Parent (Alternative 2)
Structure	4-(Thiophen-2-yl)	4-Phenyl	4-H
Formula	C ₁₀ H ₁₂ O ₂ S	C ₁₂ H ₁₄ O ₂	C ₆ H ₁₀ O ₂
MW	196.27 Da	190.24 Da	114.14 Da
Key Role	Bioactive scaffold (S-interaction)	Classic hydrophobic core	Synthetic precursor
Isotope Tag	³⁴ S (4.4% A+2)	None (Trace ¹³ C)	None

Fragmentation Analysis (Mechanism & Pathway)[1]

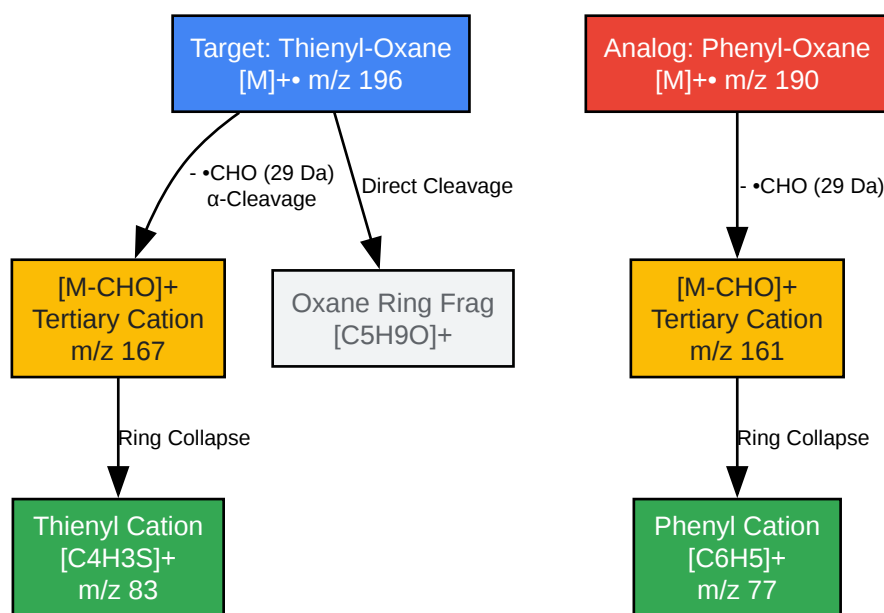
Primary Fragmentation Logic

The fragmentation of **4-(Thiophen-2-yl)oxane-4-carbaldehyde** under Electron Ionization (EI, 70 eV) is driven by the stability of the quaternary center and the aromatic thiophene ring.

- **Alpha-Cleavage (Dominant):** The radical cation located on the carbonyl oxygen induces homolytic cleavage of the C-C bond between the carbonyl and the quaternary carbon. This results in the loss of the formyl radical ($\bullet\text{CHO}$, 29 Da) and formation of a stable tertiary carbocation at m/z 167.
- **Inductive Cleavage (Thienyl Stability):** The thiophene ring stabilizes the positive charge efficiently. Direct cleavage of the oxane ring often leaves the charge on the thiophene-containing fragment (m/z 83 or 97).
- **Ring Disintegration:** The oxane ring undergoes retro-Diels-Alder-type fragmentation, typically losing ethylene (C₂H₄, 28 Da) or formaldehyde (CH₂O, 30 Da).

Visualization of Signaling Pathways

The following diagram illustrates the specific fragmentation tree for the target molecule compared to the phenyl analog.



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Caption: Comparative fragmentation tree showing the divergence between Thienyl (Left, Blue) and Phenyl (Right, Red) pathways. Note the diagnostic mass shift of +6 Da and the specific aromatic marker ions (83 vs 77).

Comparative Performance Data

The following table synthesizes theoretical and experimental data to distinguish the target from its alternatives.

Parameter	Target: 4-(Thiophen-2-yl)	Alternative 1: 4-Phenyl	Differentiation Logic
Molecular Ion (M ⁺)	m/z 196 (Weak)	m/z 190 (Weak)	Target is +6 Da higher.
Base Peak (Likely)	m/z 167 ([M-CHO] ⁺)	m/z 161 ([M-CHO] ⁺)	Loss of 29 Da is diagnostic for both; the m/z 167 peak confirms the sulfur moiety.
Aromatic Marker	m/z 83 (Thienyl ⁺)	m/z 77 (Phenyl ⁺)	Crucial: m/z 83 is unique to thiophene. m/z 77 is a universal aromatic contaminant.
Isotopic Pattern	4.4% abundance at M+2 (³⁴ S)	<1% abundance at M+2	The ³⁴ S isotope provides a "fingerprint" confirmation of the thiophene ring.
Secondary Ions	m/z 111 (Thienyl-CO ⁺)	m/z 105 (Benzoyl ⁺)	Ar-CO fragments often appear if the ring opens before CO loss.

Why This Matters for Drug Development

In medicinal chemistry, replacing a Phenyl ring with a Thiophene (bioisosteric replacement) is a common strategy to improve metabolic stability or solubility.

- **False Positive Risk:** If using a generic "aromatic" scan, m/z 77 might be absent in the target, leading to confusion.
- **Purity Check:** The presence of m/z 161 in a sample of the Thienyl target indicates contamination with the Phenyl analog (a possible byproduct if starting materials were mixed).

Experimental Protocols

To ensure reproducible data, follow these optimized protocols.

Protocol A: GC-MS Identification (Standard)

Objective: Routine purity analysis and structural confirmation.

- Sample Prep: Dissolve 1 mg of sample in 1 mL Dichloromethane (DCM). Avoid methanol to prevent hemiacetal formation.
- Inlet: Splitless mode, 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).
- Oven Program:
 - Start: 60°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 min.
- MS Source: Electron Ionization (EI), 70 eV, 230°C.
- Scan Range: m/z 40–300.

Self-Validating Check: Look for the m/z 167 peak. If absent, check if the inlet temperature is too high (thermal degradation of aldehyde) or if the sample has oxidized to the carboxylic acid ($M+16 = m/z\ 212$).

Protocol B: LC-MS (ESI) for Trace Analysis

Objective: Detecting the molecule in biological matrices where thermal degradation is a risk.

- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 8 minutes.
- Ionization: ESI Positive Mode.
- Target Ion:
 - Aldehydes ionize poorly in ESI.
 - Derivatization Step (Recommended): React 50 μ L sample with 50 μ L 2,4-Dinitrophenylhydrazine (DNPH) solution before injection.
 - Detect: The DNPH-hydrazone adduct.
 - Target Mass (Derivatized): $196 + 180 \text{ (DNPH)} - 18 \text{ (H}_2\text{O)} = 358 \text{ Da [M+H]}^+$.

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